

A Comprehensive Guide to the Safe Disposal of 2-Methyl-1-nitroanthraquinone

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Compound of Interest

Compound Name: 2-Methyl-1-nitroanthraquinone

Cat. No.: B094343

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This document provides essential, immediate safety and logistical information for the proper disposal of **2-Methyl-1-nitroanthraquinone** (CAS No. 129-15-7). As a compound suspected of carcinogenicity and a member of the reactive nitro-organic family, adherence to stringent disposal protocols is paramount to ensure the safety of laboratory personnel and environmental integrity. This guide is designed for researchers, scientists, and drug development professionals, offering a procedural, step-by-step framework grounded in established safety standards.

Understanding the Hazard Profile of 2-Methyl-1-nitroanthraquinone

Before initiating any disposal procedure, a thorough understanding of the inherent risks associated with **2-Methyl-1-nitroanthraquinone** is critical. This compound is a pale yellow, solid substance that is insoluble in water.^{[1][2]} Key hazards include:

- Carcinogenicity: **2-Methyl-1-nitroanthraquinone** is suspected of causing cancer.^{[2][3]} The California Office of Environmental Health Hazard Assessment (OEHHA) has it listed as a carcinogen.^[4]
- Toxicity upon Decomposition: When heated to decomposition, it emits toxic fumes of nitrogen oxides.^{[1][2]}
- Combustibility: While flash point data is not readily available, it is considered to be combustible.^[1]

- Reactivity: It is easily reduced and oxidized.[\[1\]](#)[\[2\]](#) As an organic nitro compound, it has the potential for incompatibility with certain other chemicals.

These hazards necessitate that all handling and disposal operations are conducted with the utmost care, utilizing appropriate personal protective equipment and engineering controls.

Immediate Actions: Spill Management

In the event of a spill, immediate and correct action is crucial to mitigate exposure and contamination.

Protocol for Small Spills:

- Area Evacuation and Ventilation: Immediately evacuate personnel from the affected area and ensure adequate ventilation.[\[5\]](#)
- Don Personal Protective Equipment (PPE): Before re-entering the area, at a minimum, wear a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gas, and high-efficiency particulates, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles.[\[1\]](#)[\[6\]](#)
- Dampen the Spill: Gently dampen the solid spill material with water to prevent the generation of airborne dust.[\[1\]](#)
- Containment and Collection: Transfer the dampened material into a suitable, labeled container for hazardous waste.[\[1\]](#)
- Final Cleanup: Use absorbent paper dampened with water to pick up any remaining residue.
[\[1\]](#)
- Decontamination: Wash all contaminated surfaces with a soap and water solution.[\[1\]](#)
- Waste Segregation: Seal all contaminated materials, including absorbent paper and disposable PPE, in a vapor-tight plastic bag for eventual disposal as hazardous waste.[\[1\]](#)
- Area Clearance: Do not re-enter the contaminated area without proper PPE until a safety officer has verified that the area has been properly cleaned.[\[1\]](#)

The Disposal Workflow: A Step-by-Step Procedural Guide

The disposal of **2-Methyl-1-nitroanthraquinone** is governed by federal and local regulations, primarily the Resource Conservation and Recovery Act (RCRA).^{[7][8]} The following workflow provides a systematic approach to ensure compliance and safety.

Step 1: Waste Characterization and Segregation

- Hazardous Waste Determination: Due to its carcinogenicity and reactivity, any waste containing **2-Methyl-1-nitroanthraquinone** must be managed as hazardous waste.^{[3][7]}
- Segregation from Incompatible Materials: This compound must be stored separately from incompatible materials, particularly oxidizing agents.^[6] A physical barrier should be used to separate it from other chemical waste streams to prevent accidental mixing.^[7]

Step 2: Proper Containerization and Labeling

- Container Selection: Use a chemically compatible container that is in good condition and has a secure, leak-proof closure.^[7]
- Labeling: The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**2-Methyl-1-nitroanthraquinone**".^[9] The label should also include the date when waste was first added to the container and any relevant hazard pictograms.

Step 3: Accumulation and Storage in a Satellite Accumulation Area (SAA)

- Point of Generation: Waste must be accumulated at or near the point of generation in a designated Satellite Accumulation Area (SAA).^{[7][9]}
- Quantity Limits: A maximum of 55 gallons of hazardous waste (or 1 quart of acutely toxic P-listed waste, which this is not) can be stored in an SAA.^[10]
- Storage Conditions: The SAA should be in a well-ventilated area, and the waste container should be kept closed when not in use.^{[7][10]}

Step 4: Arranging for Final Disposal

- Engage a Licensed Disposal Company: The final disposal of **2-Methyl-1-nitroanthraquinone** must be handled by a licensed hazardous waste disposal company.[\[11\]](#) These companies have the expertise and facilities to manage such waste safely and in compliance with regulations.
- Incineration as the Preferred Method: High-temperature incineration is the recommended disposal method for chemical carcinogens like **2-Methyl-1-nitroanthraquinone** to ensure complete destruction.[\[2\]](#)
- Documentation: Maintain meticulous records of all waste generated and disposed of, in accordance with your institution's policies and regulatory requirements.[\[7\]](#)

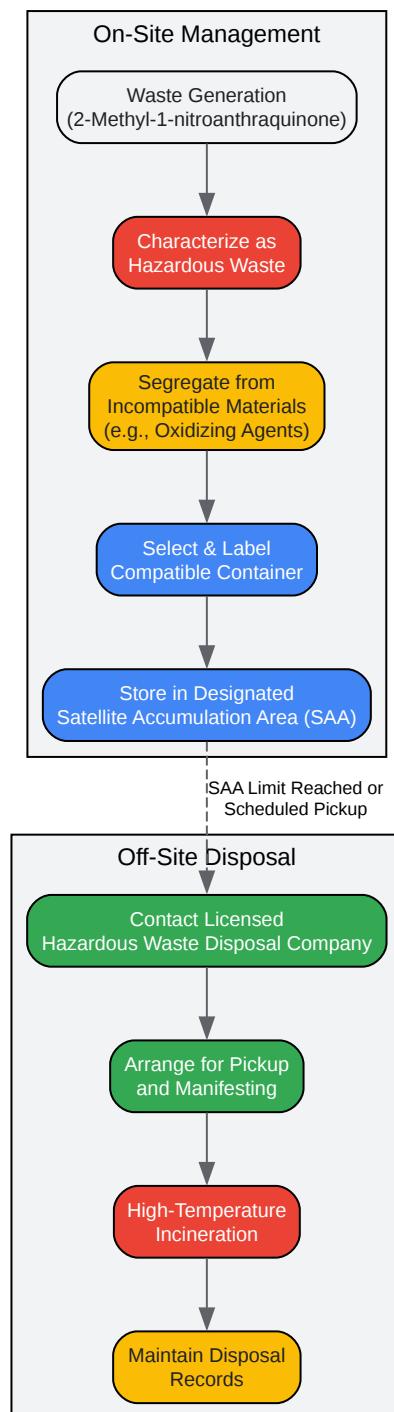
Quantitative Data Summary

Parameter	Value/Information	Source(s)
CAS Number	129-15-7	[1] [4]
Physical State	Pale yellow needles or light yellow solid	[1] [2]
Water Solubility	Insoluble	[1] [2]
Primary Hazards	Suspected Carcinogen, Combustible, Emits toxic fumes upon decomposition	[1] [2] [3]
Incompatible Materials	Oxidizing agents	[6]
Recommended Disposal	High-temperature incineration	[2]
Regulatory Framework	Resource Conservation and Recovery Act (RCRA)	[7] [8]
SAA Quantity Limit	55 gallons	[9] [10]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Methyl-1-nitroanthraquinone**.

Disposal Workflow for 2-Methyl-1-nitroanthraquinone

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Caption: Decision workflow for the safe disposal of **2-Methyl-1-nitroanthraquinone**.

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